

Application Notes and Protocols for Measuring Intracellular Calcium Mobilization with U-46619

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Compound of Interest

Compound Name: 5-trans U-46619

Cat. No.: B15603602

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Introduction

U-46619 is a stable synthetic analog of the endoperoxide prostaglandin PGH₂ and a potent agonist of the thromboxane A₂ (TP) receptor.^[1] While the user request specified **5-trans U-46619**, it is important to note that this is a minor isomer and impurity in most commercial preparations. The predominantly used and well-characterized compound for research is the 5-cis isomer, commonly referred to as U-46619.^[1] Due to its stability in aqueous solutions, unlike the highly unstable endogenous ligand thromboxane A₂, U-46619 is an invaluable tool for in vitro and ex vivo studies of TP receptor signaling.^[2]

The TP receptor is a G-protein-coupled receptor (GPCR) with two main isoforms, TP α and TP β , which are expressed in various tissues including platelets, smooth muscle cells, and leukocytes.^{[3][4]} Upon agonist binding, the TP receptor primarily couples to Gq and G13 proteins, initiating downstream signaling cascades.^[1] The Gq pathway activation stimulates phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ subsequently binds to its receptor on the endoplasmic reticulum, triggering the release of stored intracellular

calcium (Ca^{2+}).^{[1][5]} This increase in cytosolic calcium is a critical second messenger in a multitude of physiological processes, including platelet aggregation, vasoconstriction, and smooth muscle contraction.^{[2][3]}

These application notes provide a detailed protocol for measuring intracellular calcium mobilization induced by U-46619 using the ratiometric fluorescent indicator Fura-2 AM.

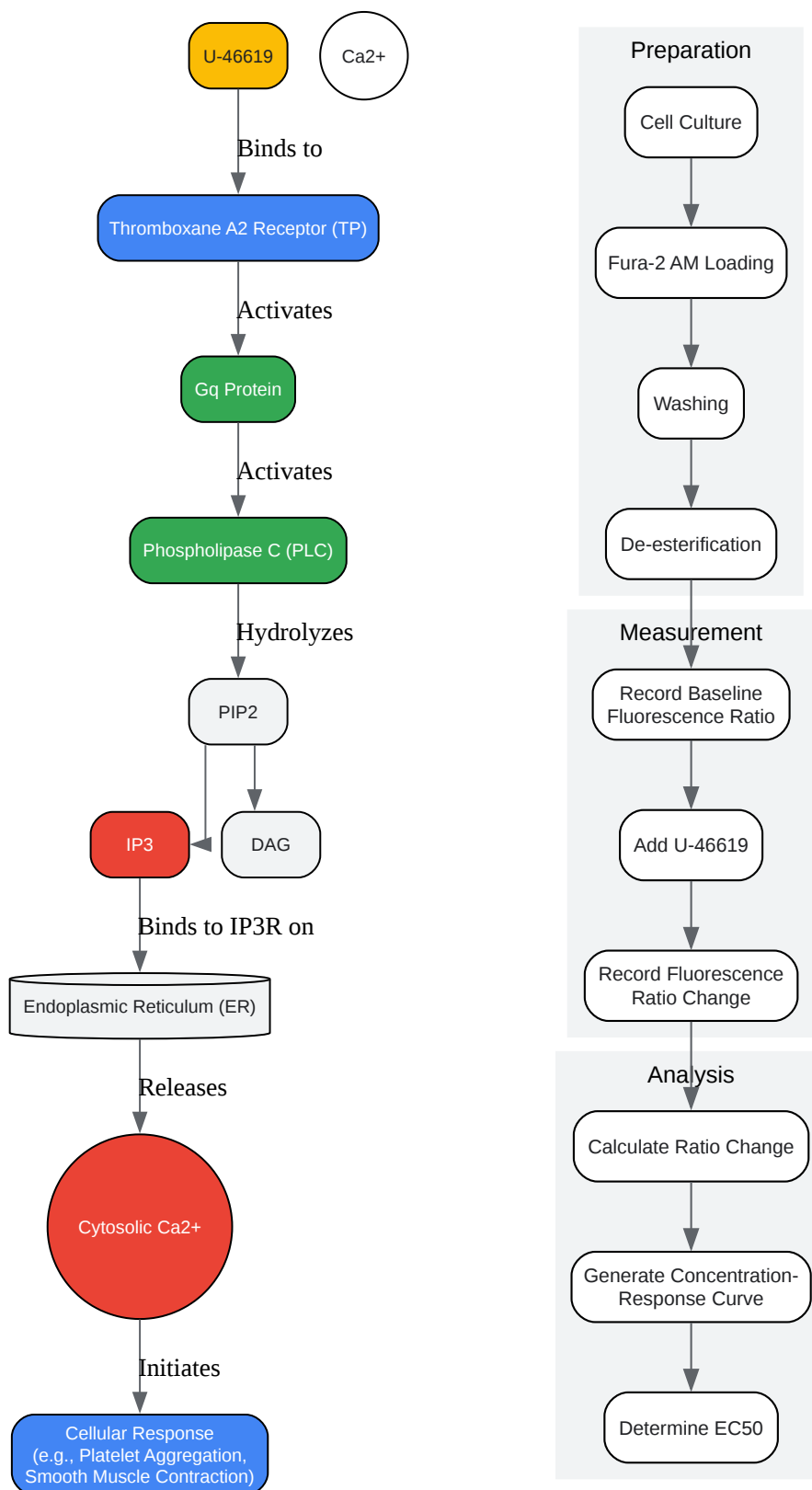
Data Presentation

The following table summarizes the effective concentrations of U-46619 required to elicit half-maximal response (EC_{50}) for various cellular effects, primarily driven by intracellular calcium mobilization.

Cell Type/Assay	Parameter Measured	EC_{50} (μM)	Reference
Human Platelets	Shape Change	0.035	^[6]
Human Platelets	Myosin Light Chain Phosphorylation (MLCP)	0.057	^[6]
Human Platelets	Serotonin Release	0.536	^[6]
Human Platelets	Fibrinogen Receptor Binding	0.53	^[6]
Human Platelets	Aggregation	1.31	^[6]
Rabbit Platelets	Shape Change	0.013	^[7]
Rabbit Platelets	Aggregation	0.58	^[7]
Rat Neonatal Ventricular Myocytes	Increase in Basal and Peak Ca^{2+}	0.1 - 1.0 (concentration-dependent increase)	^[8]
Human Umbilical Artery	Increase in Intracellular Ca^{2+} and Tension	Concentration-dependent	^[2]

Signaling Pathway

The binding of U-46619 to the TP receptor initiates a signaling cascade that results in the mobilization of intracellular calcium.



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